

Technical Guide: Elemental Analysis & Purity Verification for C₉H₁₄ClN (Amphetamine HCl)

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Compound of Interest

Compound Name: *N,3,5-trimethylaniline hydrochloride*

CAS No.: 1193387-18-6

Cat. No.: B3365011

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Executive Summary

The molecular formula C₉H₁₄ClN most commonly refers to the hydrochloride salt of Amphetamine (α-methylphenethylamine hydrochloride), a central nervous system stimulant. While Elemental Analysis (EA) provides critical data on bulk purity, it cannot distinguish between structural isomers (e.g., N-methylphenethylamine HCl) or enantiomers (

- vs

-amphetamine).

This guide outlines the expected theoretical values for C₉H₁₄ClN, compares EA against orthogonal techniques (HPLC-MS, qNMR), and details a self-validating experimental protocol for precise characterization.

Expected Theoretical Values (Anhydrous Basis)

Element	Symbol	Theoretical % (w/w)	Tolerance ($\pm 0.4\%$)
Carbon	C	62.97%	62.57 – 63.37%
Hydrogen	H	8.22%	7.82 – 8.62%
Nitrogen	N	8.16%	7.76 – 8.56%
Chlorine	Cl	20.65%	20.25 – 21.05%

“

Critical Note: Standard CHN combustion analyzers cannot simultaneously quantify Chlorine. Chlorine must be determined via a separate potentiometric titration or Ion Chromatography (IC) workflow to close the mass balance.

Theoretical Framework & Calculations

To establish the baseline for experimental comparison, we derive the theoretical mass percentages based on the IUPAC atomic weights.

Formula: C

H

N

HCl

C

H

ClN Molecular Weight (MW): 171.67 g/mol

- Carbon (9 atoms):

- Hydrogen (14 atoms):
- Nitrogen (1 atom):
- Chlorine (1 atom):

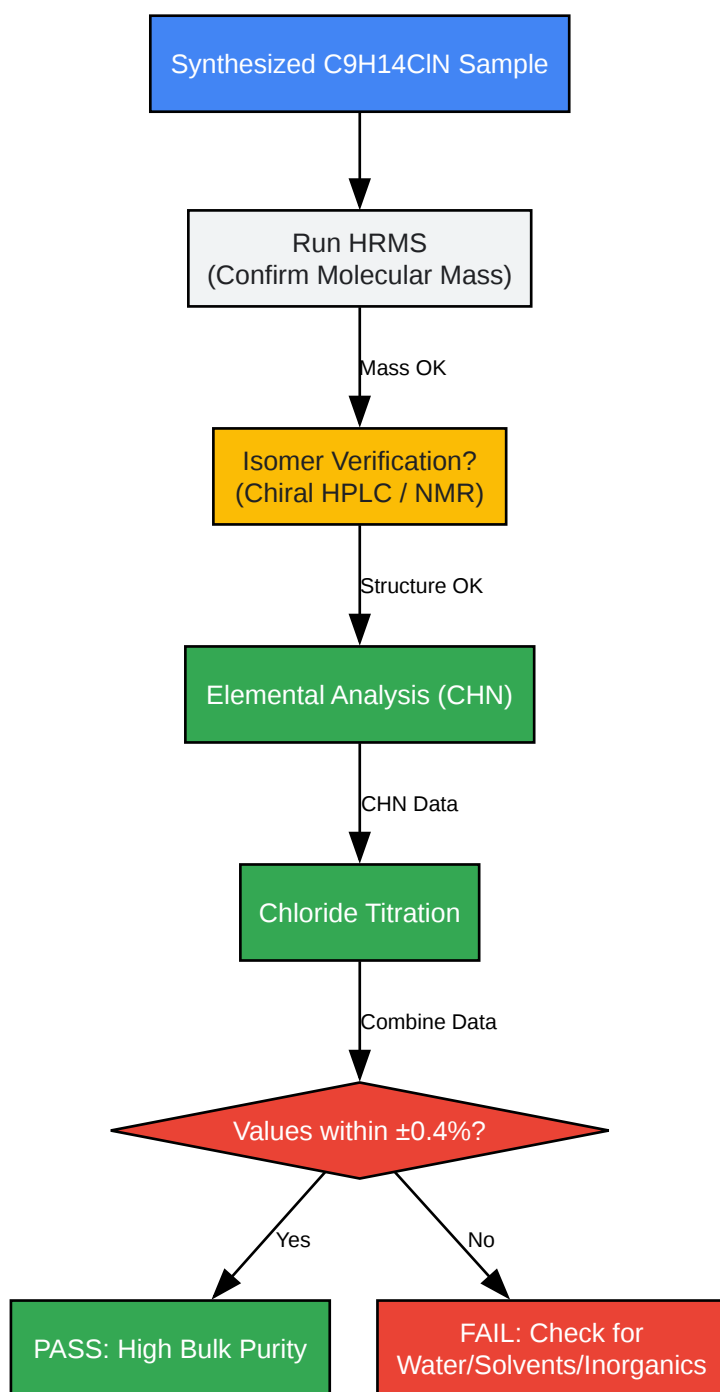
Comparative Analysis: EA vs. Alternatives

Elemental Analysis is often viewed as "archaic," but it remains the gold standard for establishing bulk purity (solvates, water, inorganic salts) where MS and NMR can fail.

Feature	Elemental Analysis (EA)	High-Res Mass Spec (HRMS)	Quantitative NMR (qNMR)
Primary Utility	Bulk Purity & Solvate Confirmation	Molecular Formula ID	Structural ID & Purity
Blind Spots	Cannot distinguish isomers	Misses inorganic impurities (e.g., NaCl)	Requires internal standard; expensive
Sample Req.	2–5 mg (Destructive)	<1 mg (Destructive)	5–10 mg (Non-destructive)
Precision	High ($\pm 0.3\%$)	High (<5 ppm mass error)	Medium ($\pm 1.0\%$)
Cost/Run	Low (\$)	High (\$)	Medium (\$)

Decision Logic for Purity Verification

The following diagram illustrates when to deploy EA versus orthogonal methods during drug development.



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Caption: Workflow for validating C₉H₁₄ClN purity. EA is the final gatekeeper for bulk material quality.

Experimental Protocols

Protocol A: CHN Combustion Analysis

Objective: Determine Carbon, Hydrogen, and Nitrogen content.

Mechanism: High-temperature combustion (

C) in an oxygen-rich environment converts the sample to CO

, H

O, and N

/NO

. Crucial Step: Because $C_9H_{14}ClN$ contains Chlorine, you must use a halogen trap (Silver Wool) in the reduction tube. Without this, Cl

gas will damage the thermal conductivity detector (TCD) and skew Nitrogen values.

- Preparation: Dry sample at $105^{\circ}C$ for 2 hours to remove surface moisture (Amphetamine HCl is hygroscopic).
- Weighing: Accurately weigh 2.0 – 3.0 mg of sample into a tin capsule. Fold tightly to exclude air.
- Combustion:
 - Furnace Temp: $960^{\circ}C$ (Combustion), $600^{\circ}C$ (Reduction).
 - Carrier Gas: Helium (99.999%).
 - Reagents: WO
(Combustion catalyst), Cu wire (Reduction), Silver Wool (Halogen Trap).
- Calibration: Run Acetanilide (C
H
NO) standard (

-factor calibration) prior to sample.

Protocol B: Potentiometric Chloride Titration

Objective: Quantify the counter-ion (Cl

) to close the mass balance.

Mechanism: Precipitation titration using Silver Nitrate (AgNO

).

- Dissolution: Dissolve 50 mg of C₉H₁₄ClN in 50 mL of deionized water. Add 1 mL of 2M HNO₃ (acidify to prevent carbonate interference).
- Electrode Setup: Use a Silver/Sulfide (Ag/Ag₂S) Ion-Selective Electrode (ISE) or a standard Silver Ring Electrode.
- Titrant: 0.1 M AgNO₃ (Standardized against NaCl).
- Execution:
 - Titrate slowly with dynamic dosing.
 - Monitor the potential (mV) change.^{[1][2]}
 - Determine the endpoint using the first derivative () of the titration curve.
- Calculation:

Troubleshooting & Data Interpretation

Scenario 1: Low Carbon, High Hydrogen

- Cause: Hygroscopicity. The sample has absorbed atmospheric water.

- Correction: Recalculate theoretical values assuming a hydrate (e.g., C

H

CIN

0.5 H

O) or dry the sample under vacuum over P

O

.

Scenario 2: Low Chlorine Value

- Cause: Incomplete salt formation (presence of free base) or hydrolysis.
- Correction: Check pH of the aqueous solution. If pH > 6, free base may be present.

Scenario 3: Nitrogen Value Drift

- Cause: Halogen breakthrough. The Silver Wool trap in the CHN analyzer is saturated.
- Correction: Replace the reduction tube packing immediately. Chlorine gas mimics Nitrogen in some TCD configurations.

References

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- To cite this document: BenchChem. [Technical Guide: Elemental Analysis & Purity Verification for C₉H₁₄ClN (Amphetamine HCl)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3365011/docs#technical-guide-elemental-analysis-purity-verification-for-c9h14cln-amphetamine-hcl>]

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